

Application Notes and Protocols: IHVR-17028

Solution Preparation and Storage

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Compound of Interest

Compound Name: IHVR-17028

Cat. No.: B13925372

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Introduction

IHVR-17028 is a potent, broad-spectrum antiviral agent that functions as an inhibitor of the endoplasmic reticulum (ER) α -glucosidase I.^{[1][2][3][4][5][6]} This enzyme is crucial for the proper folding of viral glycoproteins, and its inhibition leads to antiviral effects against a range of viruses, including bovine viral diarrhea virus (BVDV), Tacaribe virus (TCRV), and Dengue virus (DENV).^{[1][2][3][7]} These application notes provide detailed protocols for the preparation and storage of **IHVR-17028** solutions to ensure its stability and efficacy in experimental settings.

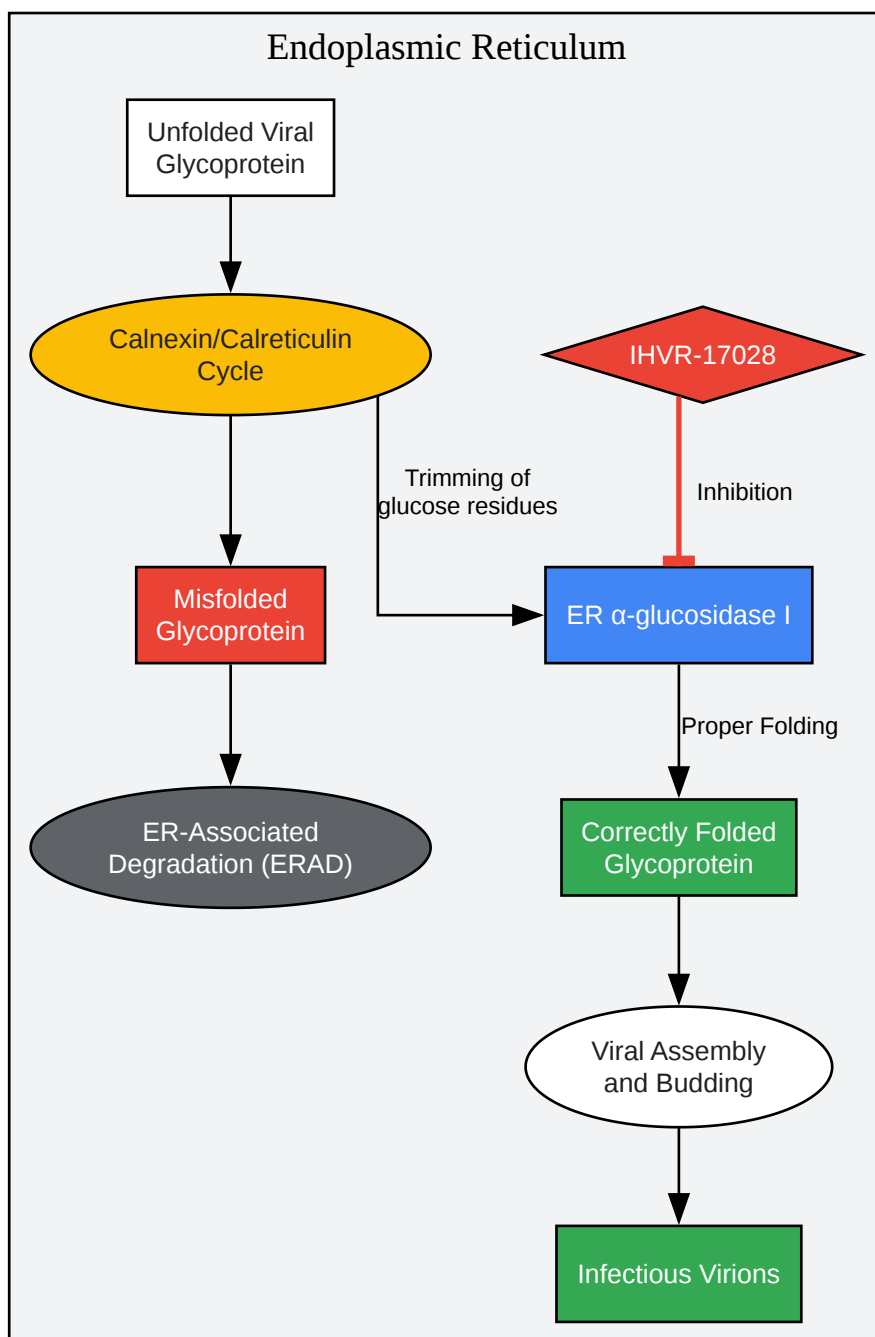
Quantitative Data Summary

The following table summarizes the key quantitative data for **IHVR-17028**.

| Parameter | Value | Reference |
|-----------------------------------|----------------------------|--------------------|
| Molecular Weight | 428.61 g/mol | [4] |
| Purity | 99.61% | [1] |
| IC50 (ER α -glucosidase I) | 0.24 μ M | [1][2][3][5][6][7] |
| EC50 (BVDV) | 0.4 μ M | [1][2][3][6][7] |
| EC50 (TCRV) | 0.26 μ M | [1][2][3][6][7] |
| EC50 (DENV) | 0.3 μ M | [1][2][3][6][7] |
| Solubility in DMSO | \geq 30 mg/mL (69.99 mM) | [3] |
| Storage (Pure Form) | -20°C for up to 3 years | [1][3] |
| Storage (In Solvent) | -80°C for up to 6 months | [1] |

Signaling Pathway and Mechanism of Action

IHVR-17028 exerts its antiviral activity by inhibiting ER α -glucosidase I, a key enzyme in the calnexin-calreticulin cycle. This cycle is essential for the proper folding and quality control of N-linked glycoproteins, including viral envelope proteins. By inhibiting this enzyme, **IHVR-17028** disrupts the folding of viral glycoproteins, leading to their degradation and a subsequent reduction in the production of infectious viral particles.



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Caption: Mechanism of action of **IHVR-17028**.

Experimental Protocols

Protocol 1: Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **IHVR-17028** in dimethyl sulfoxide (DMSO).

Materials:

- **IHVR-17028** powder
- Anhydrous or newly opened DMSO
- Sterile, conical-bottom polypropylene tubes (e.g., 1.5 mL or 2 mL)
- Vortex mixer
- Ultrasonic bath

Procedure:

- Calculate the required mass: Determine the mass of **IHVR-17028** needed to prepare the desired volume of a 10 mM stock solution using the following formula: $\text{Mass (mg)} = 10 \text{ mmol/L} \times \text{Volume (L)} \times 428.61 \text{ g/mol} \times 1000 \text{ mg/g}$
- Weigh the compound: Carefully weigh the calculated amount of **IHVR-17028** powder in a sterile microcentrifuge tube.
- Add DMSO: Add the appropriate volume of anhydrous DMSO to the tube containing the **IHVR-17028** powder. It is recommended to use newly opened DMSO as it is hygroscopic, and water content can affect solubility.^[7]
- Dissolve the compound:
 - Vortex the tube vigorously for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, warm the tube to 37°C and sonicate in an ultrasonic bath for a short period.^[7] Visually inspect the solution to ensure there are no visible particles.

- Aliquot and store: Aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes to avoid repeated freeze-thaw cycles.

Protocol 2: Storage of IHVR-17028 Solutions

Proper storage is critical to maintain the stability and activity of **IHVR-17028**.

Storage of Pure Compound:

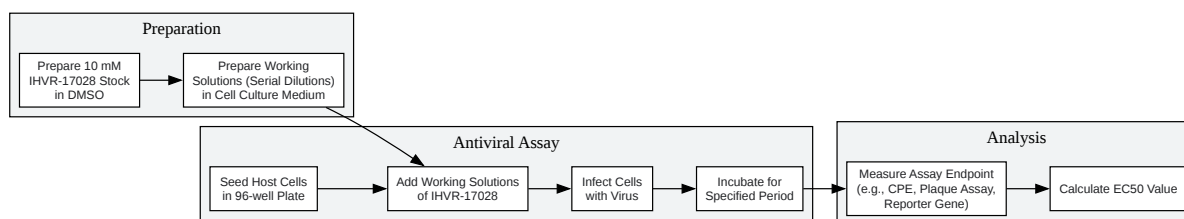
- Store the solid form of **IHVR-17028** at -20°C for up to 3 years.[\[1\]](#)[\[3\]](#)

Storage of Stock Solutions:

- For short-term storage (up to 1 month), the DMSO stock solution can be stored at -20°C.[\[1\]](#)
- For long-term storage (up to 6 months), it is recommended to store the DMSO stock solution at -80°C.[\[1\]](#)[\[4\]](#)
- Avoid repeated freeze-thaw cycles, as this can lead to degradation of the compound. Aliquoting into single-use volumes is highly recommended.

Experimental Workflow

The following diagram illustrates a typical workflow for using **IHVR-17028** in an in vitro antiviral assay.



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Caption: In vitro antiviral assay workflow.

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